

physicochemical characteristics Propoxyphene-D5

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Compound Focus: rac-Propoxyphene-D5

CAS No.: 136765-49-6

Cat. No.: S1785199

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Chemical Identity and Properties

Propoxyphene-D5 is a deuterated analog of the opioid analgesic propoxyphene, where five hydrogen atoms are replaced with deuterium isotopes [1]. This stable isotope-labeled compound is primarily used as an **internal standard** in analytical chemistry to ensure accurate quantification of propoxyphene in various samples [2].

The table below summarizes its core physicochemical characteristics:

Property	Description
CAS Number	136765-49-6 [1] [3]
Molecular Formula	$C_{22}H_{24}D_5NO_2$ [1] [3]
Molecular Weight	344.50 g/mol [1] [3]
Chemical Name	rel-(+)- α -[(1R)-2-(Dimethylamino)-1-methylethyl]- α -(phenyl-d5)-benzeneethanol propanoate ester [1]

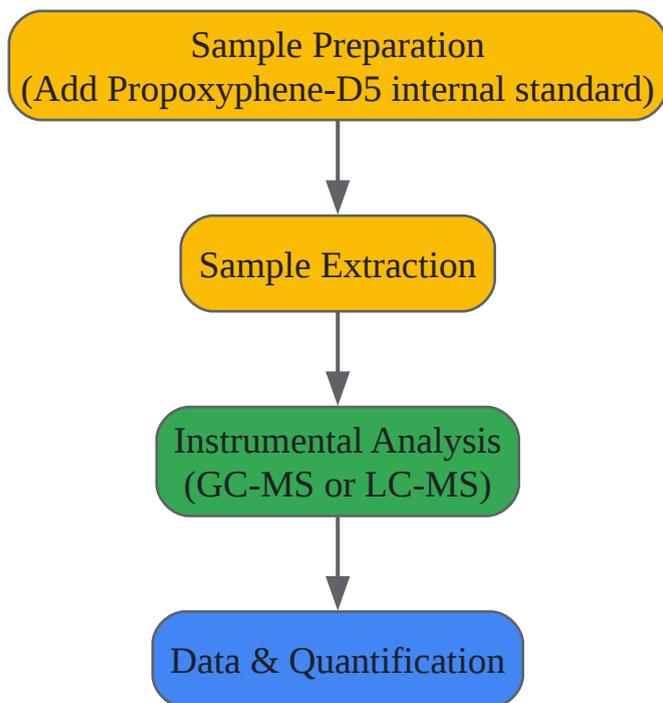
Property	Description
Structure	Deuterated version of propoxyphene; five deuterium atoms on the phenyl ring [2]

Analytical Applications and Methodology

In the laboratory, Propoxyphene-D5 is used as a certified reference material for precise and reliable analysis of propoxyphene in forensic toxicology, clinical toxicology, and pain prescription monitoring [2].

Typical Analytical Workflow

The general workflow for using Propoxyphene-D5 in analytical methods like GC-MS or LC-MS involves several key stages, as illustrated below:



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Workflow for using Propoxyphene-D5 in bioanalysis

Methodological Details

The table below outlines key methodological considerations based on manufacturer specifications:

Aspect	Specification / Guideline
Primary Use	Internal standard for GC/MS or LC/MS in urine drug testing, forensic analysis, clinical toxicology [2].
Available Formats	100 µg/mL or 1.0 mg/mL in acetonitrile; 1 mg/mL as hydrochloride salt [1].
Technical Suitability	Suitable for both gas chromatography (GC) and liquid chromatography (LC) [2].
Storage & Handling	Store at 2-8°C ; supplied as a Snap-N-Spike/Snap-N-Shoot solution in sealed ampules [1] [2].

Safety and Regulatory Information

Proper handling of Propoxyphene-D5 is essential as it is related to a controlled substance and the solvent presents specific hazards.

Category	Information
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| **Hazard Statements** | **H225**: Highly flammable liquid and vapor. **H302+H332**: Harmful if swallowed or if inhaled. **H319**: Causes serious eye irritation [1] [3]. || **Precautionary Measures** | **P210**: Keep away from heat/sparks/open flames. **P305+P351+P338**: IF IN EYES: Rinse cautiously with water for several minutes. Store in a flammable storage cabinet [1] [3]. || **Flash Point** | **2°C (35.6°F)** - indicating high flammability [1] [2] [3]. || **Regulatory Status** | Subject to narcotic control regulations (e.g., Schedule A in Switzerland, "estupefaciente" in Spain) [2]. |

Significance in Research

Using Propoxyphene-D5 as an internal standard improves the accuracy and reliability of analytical results. Its nearly identical chemical behavior to propoxyphene corrects for losses during sample preparation and variation in instrument response, which is crucial for precise quantification [2]. This is particularly important for differentiating between the dextro and levo enantiomers of propoxyphene, which have different pharmacological activities and legal statuses [4].

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